

An In-Depth Technical Guide to 3-Bromobenzoyl Chloride

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Compound of Interest

Compound Name: 3-Bromobenzoyl chloride

Cat. No.: B108613

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Abstract

This technical guide provides a comprehensive overview of **3-Bromobenzoyl chloride** (CAS No. 1711-09-7), a key reagent in organic synthesis, particularly within the pharmaceutical and material science sectors. This document details its chemical and physical properties, safety and handling protocols, and provides an in-depth look at its synthesis and reactivity.

Furthermore, it includes detailed experimental protocols for its preparation and its application in the synthesis of bioactive molecules, supported by spectral data and graphical representations of chemical pathways and workflows.

Chemical and Physical Properties

3-Bromobenzoyl chloride is a colorless to light yellow liquid.^[1] It is known for its high reactivity, which makes it a versatile intermediate in a variety of chemical transformations. Below is a summary of its key physical and chemical properties.

Property	Value	Reference(s)
CAS Number	1711-09-7	[2]
Molecular Formula	C ₇ H ₄ BrClO	[2]
Molecular Weight	219.46 g/mol	[2]
Appearance	Colorless to light yellow clear liquid	[1]
Boiling Point	74-75 °C at 0.5 mmHg	[2]
Density	1.662 g/mL at 25 °C	[2]
Refractive Index (n _{20/D})	1.595	[2]
Solubility	Reacts with water. Soluble in Chloroform (Slightly), Ethyl Acetate (Slightly).	

Spectral Data

The structural identity of **3-Bromobenzoyl chloride** is confirmed through various spectroscopic methods. Below are the characteristic spectral data.

¹H NMR Spectroscopy

The proton NMR spectrum of **3-Bromobenzoyl chloride** exhibits signals in the aromatic region, consistent with a substituted benzene ring.

- ¹H NMR (CDCl₃): The spectrum will show complex multiplets in the aromatic region, typically between δ 7.0 and 8.0 ppm, corresponding to the four protons on the benzene ring.[3]

¹³C NMR Spectroscopy

The carbon NMR spectrum provides information on the carbon framework of the molecule.

- ¹³C NMR (CDCl₃): Expected peaks include the carbonyl carbon (C=O) around 165-170 ppm, and several peaks in the aromatic region (typically 120-140 ppm) corresponding to the six

carbons of the benzene ring. The carbon attached to the bromine will have a characteristic chemical shift.^[4]^[5]

Infrared (IR) Spectroscopy

The IR spectrum shows characteristic absorption bands for the functional groups present in the molecule.

- Key IR Peaks (neat):
 - $\sim 1770\text{ cm}^{-1}$ (strong): C=O stretching vibration of the acyl chloride.
 - $\sim 3100\text{-}3000\text{ cm}^{-1}$: Aromatic C-H stretching.^[6]
 - $\sim 1600\text{-}1400\text{ cm}^{-1}$: Aromatic C=C ring stretching.^[6]
 - $\sim 850\text{-}550\text{ cm}^{-1}$: C-Cl stretching.^[7]
 - $\sim 690\text{-}515\text{ cm}^{-1}$: C-Br stretching.^[7]^[8]

Safety and Handling

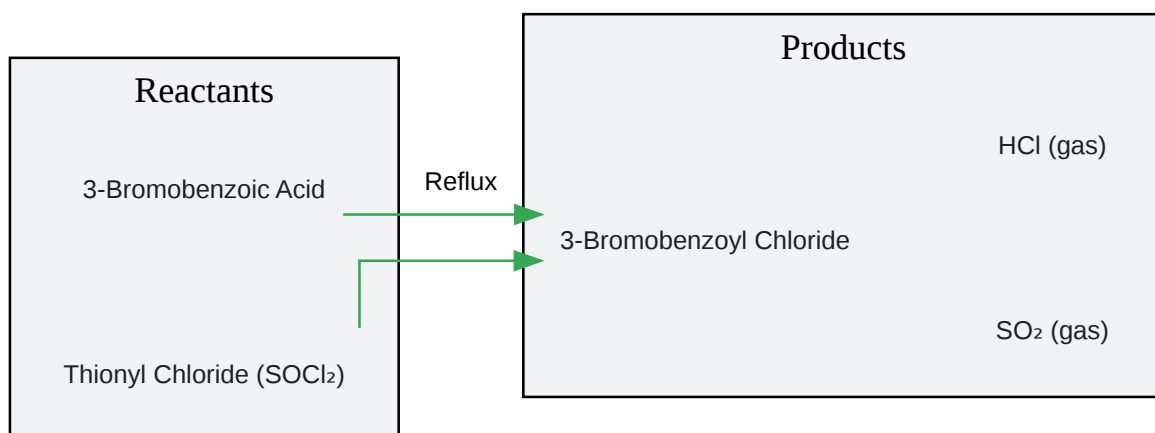
3-Bromobenzoyl chloride is a corrosive and hazardous substance that requires careful handling in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, must be worn at all times. It is highly sensitive to moisture and will react with water to produce hydrogen chloride gas. Therefore, it should be stored in a tightly sealed container under an inert atmosphere, away from water and sources of ignition.

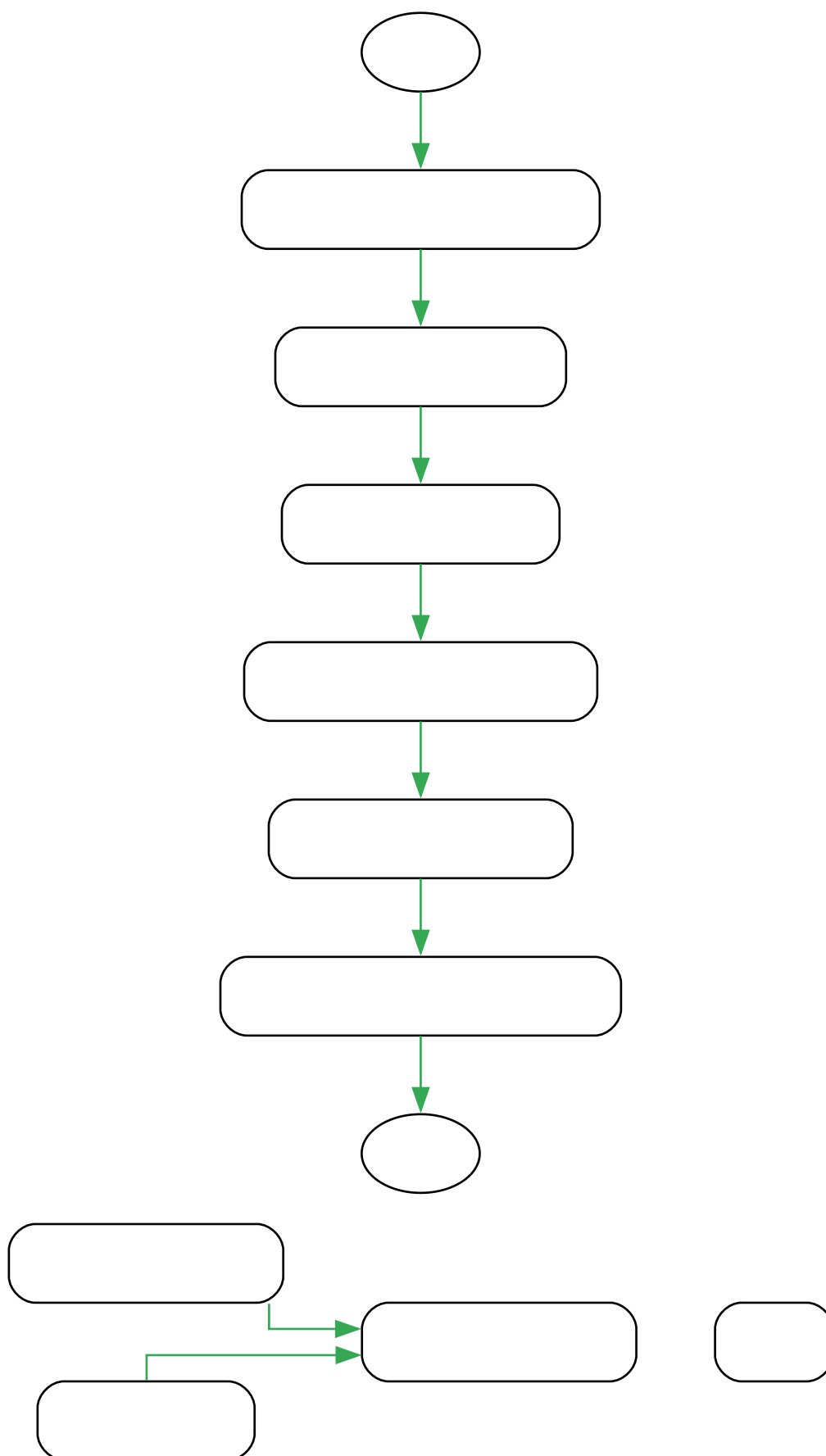
Hazard Statement	Description
H314	Causes severe skin burns and eye damage.
H335	May cause respiratory irritation.

Synthesis of 3-Bromobenzoyl Chloride

3-Bromobenzoyl chloride is typically synthesized from 3-bromobenzoic acid via reaction with a chlorinating agent, most commonly thionyl chloride (SOCl_2).^[9]

Reaction Scheme





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